

An In-depth Technical Guide to the Safe Handling of Ethyl 6-Hydroxyoctanoate

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Compound of Interest

Compound Name: Ethyl 6-hydroxyoctanoate

Cat. No.: B15334030

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and relevant biological context of **ethyl 6-hydroxyoctanoate** (CAS No. 4066-95-9). The information is intended to support laboratory research and development activities by providing clear, actionable safety protocols and summarizing key physicochemical and toxicological data. Due to the limited availability of data for this specific compound, information from structurally similar molecules has been included where relevant, with appropriate notations.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **ethyl 6-hydroxyoctanoate** is presented in Table 1. This data is essential for understanding the substance's behavior under various laboratory conditions.

Property	Value	Source
CAS Number	4066-95-9	AK Scientific[1], Protheragen[2][3]
Molecular Formula	C10H20O3	AK Scientific[1]
Molecular Weight	188.26 g/mol	AK Scientific[1]

Toxicological and Safety Data

At present, a comprehensive toxicological profile for **ethyl 6-hydroxyoctanoate** is not readily available in public databases. However, based on data for structurally related long-chain fatty acid esters and general chemical principles, a precautionary approach to handling is recommended. The primary anticipated hazards are summarized in Table 2.

Hazard Category	GHS Classification	Precautionary Statements
Skin Corrosion/Irritation	Category 2 (Predicted)	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 2A (Predicted)	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Predicted)	H335: May cause respiratory irritation.

Note: The GHS classifications are based on predictions for structurally similar compounds and have not been definitively established for **ethyl 6-hydroxyoctanoate**.

Personal Protective Equipment (PPE) and Engineering Controls

Appropriate personal protective equipment and engineering controls are paramount to ensure the safe handling of **ethyl 6-hydroxyoctanoate** in a laboratory setting.

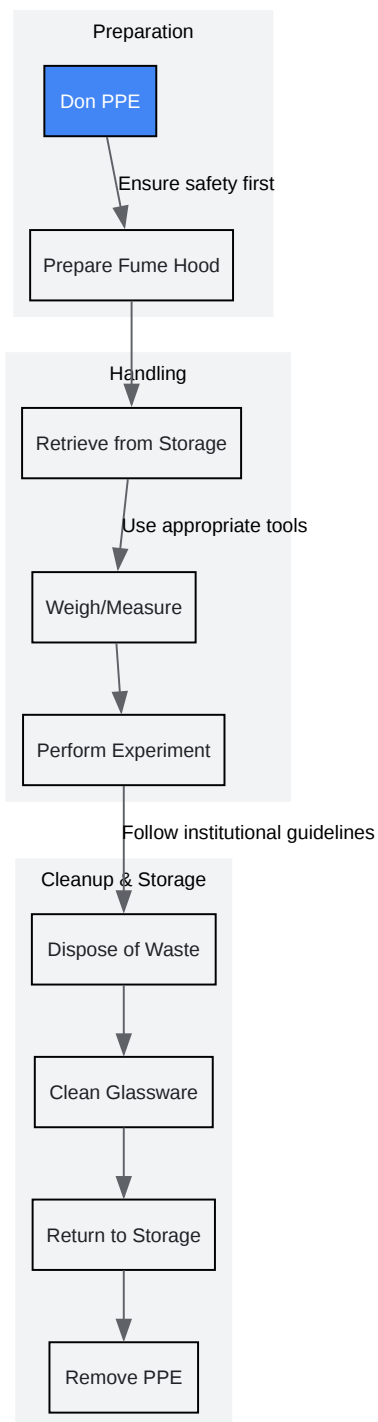
Control	Specification
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood.
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear nitrile or other chemically resistant gloves. A lab coat should be worn at all times.
Respiratory Protection	Not typically required if work is conducted in a fume hood. If vapors or aerosols are generated outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Experimental Protocols

General Handling and Storage

A standardized workflow for the handling and storage of **ethyl 6-hydroxyoctanoate** is depicted in the following diagram. Adherence to this protocol will minimize exposure and ensure the stability of the compound.

General Laboratory Workflow for Ethyl 6-Hydroxyoctanoate

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General Laboratory Workflow

Protocol for General Handling:

- **Preparation:** Before handling, ensure you are wearing the appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and nitrile gloves. Prepare the work area in a well-ventilated chemical fume hood.
- **Dispensing:** When weighing or measuring the liquid, do so in the fume hood. Avoid splashing.
- **Reaction Setup:** If using in a reaction, add the compound to the reaction vessel slowly. If the reaction is exothermic, take appropriate precautions to control the temperature.
- **Post-Reaction:** After the experiment is complete, quench any reactive materials and follow proper waste disposal procedures.
- **Cleaning:** Clean all glassware thoroughly.
- **Storage:** Store **ethyl 6-hydroxyoctanoate** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

Accidental Release Measures

In the event of a spill, follow these procedures:

- **Evacuate:** Clear the immediate area of all personnel.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** For small spills, absorb the liquid with an inert material (e.g., vermiculite, sand, or earth).
- **Collection:** Place the absorbent material into a sealed, labeled container for proper disposal.
- **Decontamination:** Clean the spill area with a suitable solvent, followed by soap and water.

First Aid Measures

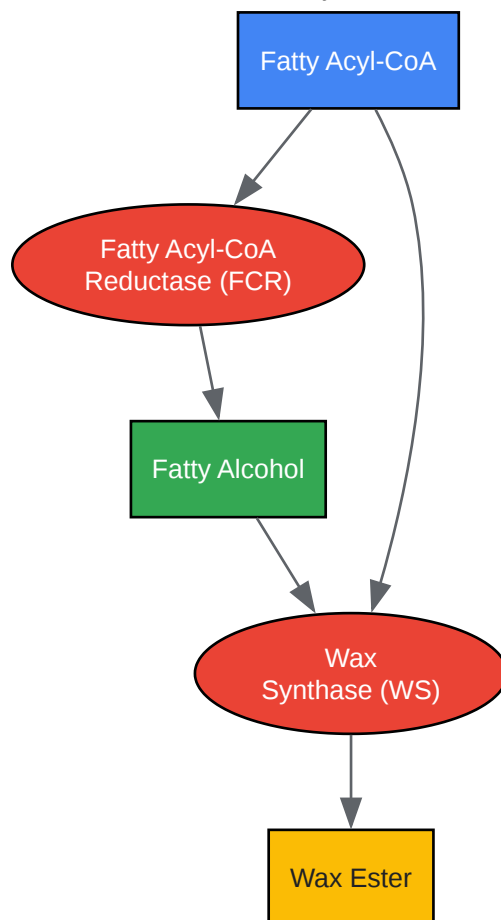
Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek medical attention.

Biological Context: Fatty Acid Ester Metabolism

While specific signaling pathways involving **ethyl 6-hydroxyoctanoate** have not been elucidated, as a fatty acid ester, it is presumed to be metabolized through general fatty acid metabolic pathways. The cellular uptake of fatty acids is followed by their esterification to coenzyme A (CoA), forming fatty acyl-CoAs. These can then be either broken down for energy or used in the synthesis of more complex lipids.^[4] Acyl-CoA thioesterases are enzymes that can hydrolyze fatty acyl-CoAs back to free fatty acids and CoA.^[4] In some microbial systems, fatty acid ethyl esters (FAEEs) can be produced from acyl-CoA and ethanol through a transesterification reaction catalyzed by a wax ester synthase.^[5]

The following diagram illustrates a generalized pathway for the biosynthesis of wax esters, a class of compounds to which **ethyl 6-hydroxyoctanoate** is related.

Generalized Wax Ester Biosynthesis Pathway



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Generalized Wax Ester Biosynthesis

This pathway shows that fatty acyl-CoA is a central precursor which can be reduced to a fatty alcohol by fatty acyl-CoA reductase.[6] The fatty alcohol can then be condensed with another molecule of fatty acyl-CoA by a wax synthase to form a wax ester.[6]

Disposal Considerations

All waste containing **ethyl 6-hydroxyoctanoate** should be treated as chemical waste. Dispose of the material in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety analysis. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier and follow all institutional safety guidelines.

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